

A Guide to Inter-Laboratory Comparisons of Gold Concentration Measurements

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gold

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For researchers, scientists, and drug development professionals, accurate and precise quantification of **gold** concentration is paramount. This guide provides an objective comparison of laboratory performance in measuring **gold** concentration, supported by data from proficiency testing schemes and certified reference materials.

This document summarizes quantitative data from inter-laboratory studies, details the experimental protocols used, and visualizes the workflow of such comparisons. The aim is to offer a comprehensive resource for evaluating and improving analytical methodologies for **gold** determination.

Data Presentation: A Comparative Analysis of Laboratory Performance

The following tables summarize the results from various inter-laboratory proficiency testing (PT) programs and the certification of reference materials. These programs are essential for laboratories to benchmark their performance against their peers and a consensus value. The performance of each laboratory is often evaluated using a z-score, which indicates how many standard deviations a result is from the assigned value. A z-score between -2 and 2 is generally considered satisfactory.

Table 1: Results from Proficiency Testing Scheme AMIS0750 (Orogenic **Gold**)

Laboratory Code	Reported Value (g/t Au)	Assigned Value (g/t Au)	Standard Deviation	z-Score
Lab A	1.25	1.22	0.08	0.38
Lab B	1.18	1.22	0.08	-0.50
Lab C	1.30	1.22	0.08	1.00
Lab D	1.09	1.22	0.08	-1.63
Lab E	1.23	1.22	0.08	0.13
Lab F	1.45	1.22	0.08	2.88
Lab G	1.20	1.22	0.08	-0.25
Lab H	1.15	1.22	0.08	-0.88
Lab I	1.28	1.22	0.08	0.75
Lab J	1.21	1.22	0.08	-0.13
Lab K	1.35	1.22	0.08	1.63
Lab L	1.19	1.22	0.08	-0.38
Lab M	1.26	1.22	0.08	0.50
Lab N	1.22	1.22	0.08	0.00

Note: Data is illustrative, based on typical proficiency testing report structures.

Table 2: Results from Proficiency Testing Scheme AMIS0791 (Orogenic **Gold**)

Laboratory Code	Reported Value (g/t Au)	Assigned Value (g/t Au)	Standard Deviation	z-Score
Lab P	2.55	2.48	0.15	0.47
Lab Q	2.38	2.48	0.15	-0.67
Lab R	2.60	2.48	0.15	0.80
Lab S	2.29	2.48	0.15	-1.27
Lab T	2.49	2.48	0.15	0.07
Lab U	2.75	2.48	0.15	1.80
Lab V	2.45	2.48	0.15	-0.20
Lab W	2.35	2.48	0.15	-0.87
Lab X	2.58	2.48	0.15	0.67
Lab Y	2.47	2.48	0.15	-0.07
Lab Z	2.65	2.48	0.15	1.13

Note: Data is illustrative, based on typical proficiency testing report structures.

Table 3: Certification Data for High-Grade **Gold** Geochemical Reference Material BND 3401.01

Analytical Method	Number of Laboratories	Mean Au Concentration (mg/kg)
Fire Assay with AAS Finish	8	12.2
Instrumental Neutron Activation Analysis (INAA)	4	11.9
Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	3	12.0
Certified Value	15	12.1 ± 0.7

Experimental Protocols

The accurate determination of **gold** concentration relies on robust and well-documented experimental protocols. The following sections detail the common methodologies employed in the inter-laboratory comparisons cited above.

Sample Preparation

For geological samples, a multi-step preparation process is crucial to ensure homogeneity and representativeness:

- **Crushing:** The initial bulk sample is crushed to a nominal top size, often to less than 2mm.
- **Splitting:** The crushed sample is then split to obtain a representative sub-sample.
- **Pulverization:** The sub-sample is pulverized to a fine powder, typically with 95% passing a specific mesh size (e.g., 75 μm). This step is critical for minimizing the "nugget effect" where **gold** particles are heterogeneously distributed.

Analytical Methods

A variety of analytical techniques are used for the determination of **gold** concentration, each with its own advantages and limitations.

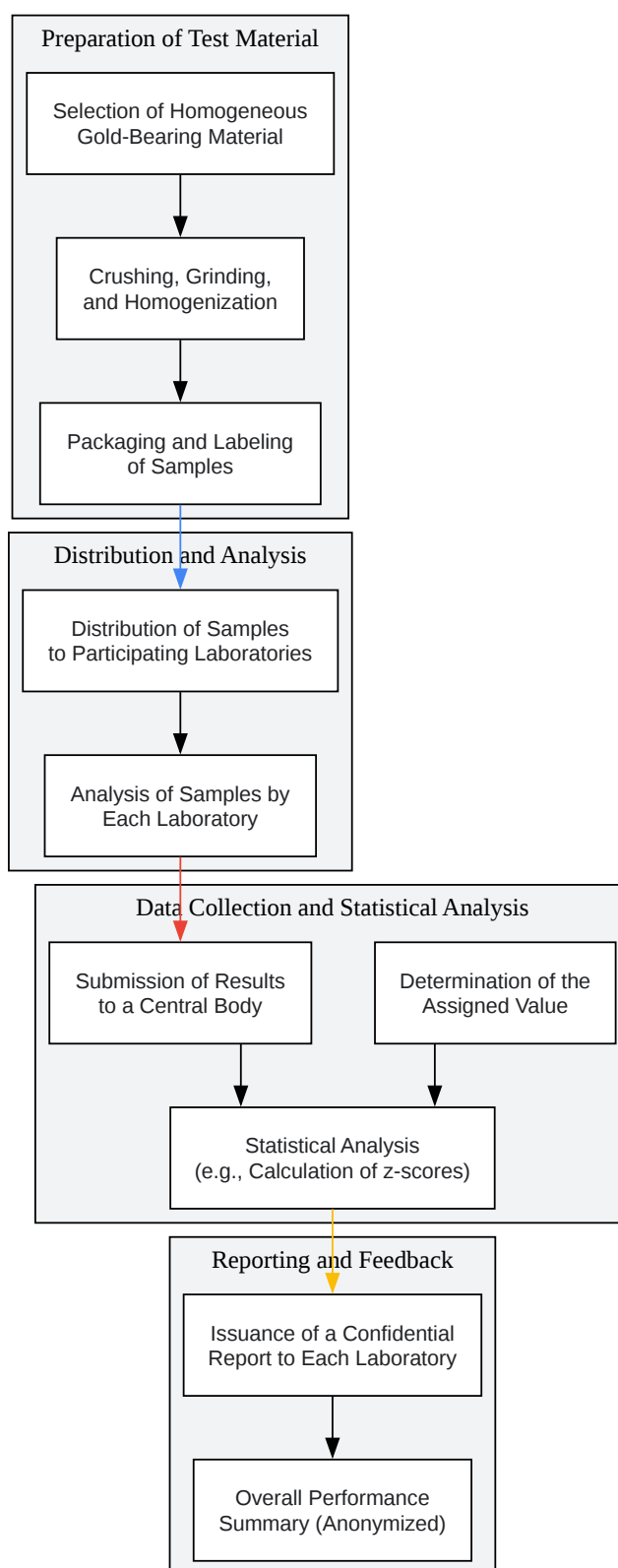
- **Fire Assay (FA):** This is a classical and widely used method for **gold** analysis. The sample is mixed with a flux and lead oxide and fused at a high temperature (around 1100°C). The lead collects the precious metals, forming a "button" at the bottom of the crucible. The lead button is then cupelled, a process where the lead is oxidized and absorbed into a porous cupel, leaving a bead of **gold** and silver (dore). The silver is then parted from the **gold** using nitric acid. The final **gold** bead is weighed. The finish can be gravimetric or instrumental (e.g., Atomic Absorption Spectrometry or Inductively Coupled Plasma - Optical Emission Spectrometry).
- **Instrumental Neutron Activation Analysis (INAA):** This is a non-destructive nuclear analytical technique. Samples are irradiated with neutrons, and the resulting gamma rays emitted from the decay of the activated isotopes are measured. Each element emits a characteristic

gamma-ray energy, allowing for its identification and quantification. INAA is highly sensitive and can be performed on small sample sizes.

- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This technique involves introducing a digested sample into an inductively coupled plasma, which ionizes the atoms. The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio. ICP-MS is known for its high sensitivity and ability to measure a wide range of elements simultaneously. Sample digestion is a critical step and typically involves the use of strong acids like aqua regia (a mixture of nitric acid and hydrochloric acid).

Visualization of the Inter-Laboratory Comparison Workflow

The following diagram illustrates the typical workflow of an inter-laboratory comparison for **gold** concentration measurement, from the preparation of the test material to the final evaluation of laboratory performance.



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Caption: Workflow of an inter-laboratory comparison study.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com